

Application Notes and Protocols for Sterile Poloxamer 188 Solutions in Cell Culture

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Compound of Interest

Compound Name: Poloxamer 188

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Introduction

Poloxamer 188, a non-ionic block copolymer, is a widely utilized supplement in mammalian and insect cell culture media.^{[1][2]} Its primary function is to act as a shear protectant, safeguarding cells from hydrodynamic stress generated by agitation, sparging, and other mechanical forces within bioreactors.^{[2][3][4]} This protective effect is crucial for maintaining cell viability and ensuring process consistency, particularly in high-density perfusion and fed-batch cultures.^[4] The quality and preparation of **Poloxamer 188** solutions are critical, as variations can lead to inconsistencies in cell culture performance.^{[4][5]} This document provides a detailed protocol for the preparation of sterile **Poloxamer 188** solutions for use in cell culture applications.

Poloxamer 188 is a triblock copolymer composed of a central hydrophobic polyoxypropylene (PPO) block flanked by two hydrophilic polyoxyethylene (PEO) blocks.^{[1][2]} For cell culture applications, **Poloxamer 188** with lower hydrophobicity and lower molecular weight is generally preferred for its superior shear protection properties.^{[1][2]}

Quantitative Data Summary

The following table summarizes key quantitative data for the use of **Poloxamer 188** in cell culture, derived from various studies.

Parameter	Value	Cell Type(s)	Notes
Typical Working Concentration	0.5 - 3.0 g/L (0.05% - 0.3% w/v)	Various, including CHO and HEK-293	Concentrations up to 5 g/L have been reported without compromising cell culture performance.
Concentration for Adipocyte Treatment	1 - 20 mg/mL	Adipocytes	Used to stabilize the cell membrane during transplantation.[6]
Concentration for Caco-2 Cell Proliferation	0.5% (w/v)	Caco-2	Increased proliferation of subcultivated and thawed cells.[7][8]
Concentration for Jurkat Cell Studies	0.1% - 1% (w/v)	Jurkat	Investigated effects on cell deformability.[9]
Sterile Filtration Pore Size	0.2 - 0.22 µm	N/A	Standard pore size for sterilizing filtration of solutions.[10][11]
Autoclave Sterilization (Lower Temp)	118 °C at 88.26 kPa for 12 min	N/A	A potential autoclaving cycle.[12]
Autoclave Sterilization (Higher Temp)	121 °C at 107.9 kPa for 12 min	N/A	A common autoclaving cycle.[12]

Experimental Protocols

Materials

- **Poloxamer 188** powder (cell culture grade)
- Water for Injection (WFI) or equivalent high-purity water
- Sterile, sealable storage bottles (e.g., glass or polypropylene)
- Sterile magnetic stir bar and stir plate

- Sterile 0.22 μm syringe filters or a sterile filtration system
- Sterile syringes
- Autoclave
- Laminar flow hood or biological safety cabinet

Protocol 1: Preparation of a 10% (w/v) Poloxamer 188 Stock Solution via Sterile Filtration

This is the recommended method for preparing sterile **Poloxamer 188** solutions as it minimizes the risk of altering the polymer's physicochemical properties.

- Preparation of the Solution:
 - In a laminar flow hood, weigh out the desired amount of **Poloxamer 188** powder. For a 10% (w/v) stock solution, use 10 g of **Poloxamer 188** for every 100 mL of final volume.
 - Gradually add the **Poloxamer 188** powder to the WFI while stirring continuously with a sterile magnetic stir bar. To prepare 100 mL of a 10% solution, add 10 g of **Poloxamer 188** to approximately 80 mL of WFI.
 - Continue stirring until the **Poloxamer 188** is completely dissolved. This may take some time. Avoid vigorous stirring that creates excessive foam.
 - Once dissolved, bring the solution to the final volume with WFI.
- Sterile Filtration:
 - Draw the **Poloxamer 188** solution into a sterile syringe.
 - Attach a sterile 0.22 μm syringe filter to the syringe.
 - Filter the solution directly into a sterile storage bottle. For larger volumes, a sterile filtration unit with a vacuum pump can be used.
- Storage:

- Seal the sterile bottle and label it with the contents, concentration, and date of preparation.
- Store the sterile 10% **Poloxamer 188** stock solution at 2-8°C.[13]

Protocol 2: Preparation of a 10% (w/v) Poloxamer 188 Stock Solution via Autoclaving

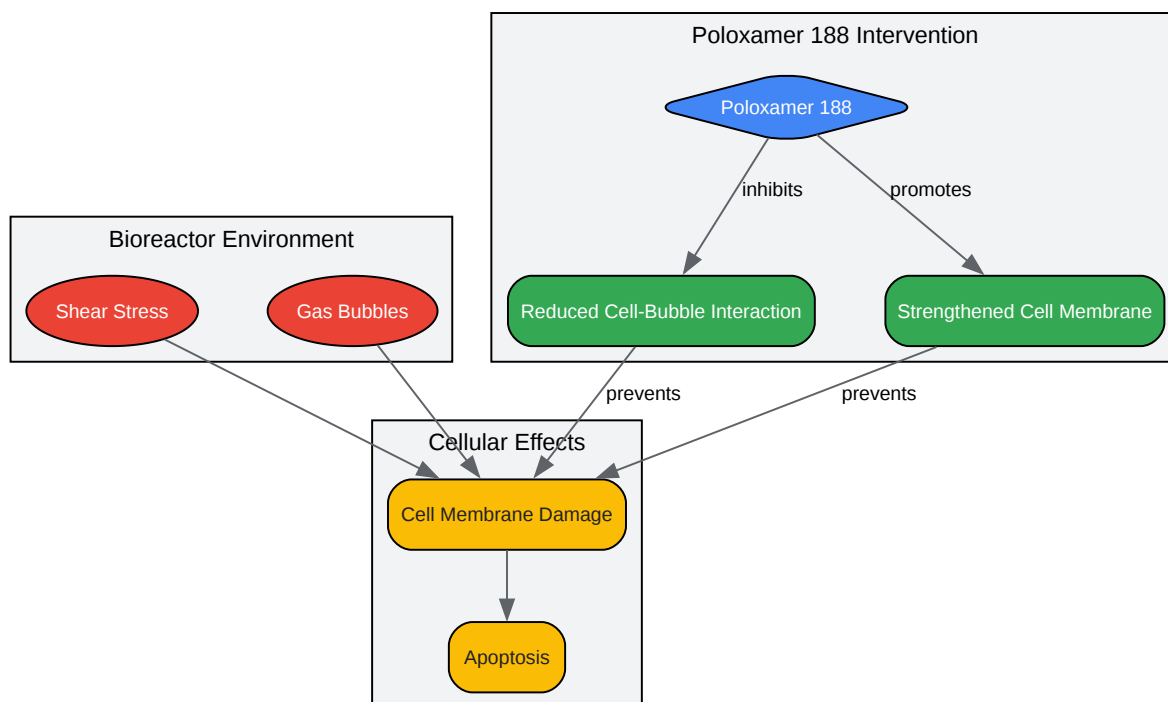
Autoclaving is an alternative sterilization method. However, it can potentially alter the particle size and morphology of **Poloxamer 188**, especially at higher temperatures.[12][14][15]

- Preparation of the Solution:
 - Follow step 1 from Protocol 1, but prepare the solution in an autoclavable bottle, leaving sufficient headspace. Do not seal the cap tightly to allow for pressure equalization.
- Autoclaving:
 - Autoclave the solution at 121°C for 15-20 minutes. Note that lower temperatures (e.g., 118°C) have also been used.[12]
 - After the autoclave cycle is complete, allow the solution to cool to room temperature before sealing the cap tightly.
- Storage:
 - Label the bottle appropriately and store at 2-8°C.

Note on Quality Control: It is important to be aware that lot-to-lot variability of **Poloxamer 188** can impact cell culture performance.[4] For critical applications, it may be beneficial to test new lots in a small-scale culture before large-scale use.

Visualizations

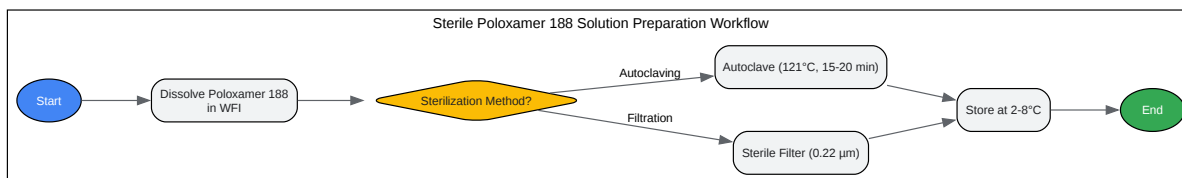
Signaling Pathways and Conceptual Diagrams



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Caption: Protective mechanism of **Poloxamer 188** against shear stress in cell culture.

Experimental Workflows



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Caption: Workflow for preparing sterile **Poloxamer 188** solutions.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Optimizing Poloxamer 188 [bioprocessonline.com]
- 3. pharma.basf.com [pharma.basf.com]
- 4. cellculturedish.com [cellculturedish.com]
- 5. etheses.whiterose.ac.uk [etheses.whiterose.ac.uk]
- 6. Poloxamer 188 (P188) as a Membrane Resealing Reagent in Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Poloxamer 188 supplemented culture medium increases the vitality of Caco-2 cells after subcultivation and freeze/thaw cycles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Impact of poloxamer 188 (Pluronic F-68) additive on cell mechanical properties, quantification by real-time deformability cytometry - PMC [pmc.ncbi.nlm.nih.gov]
- 10. US11383870B2 - Thermal method for sterilizing poloxamer comprising liquid drugs - Google Patents [patents.google.com]
- 11. RU2741710C1 - Thermal method for sterilization of liquid medicinal agents containing poloxamer - Google Patents [patents.google.com]
- 12. mdpi.com [mdpi.com]
- 13. tandfonline.com [tandfonline.com]
- 14. Influence of Parameters Used to Prepare Sterile Solutions of Poloxamer 188 on Their Physicochemical Properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]

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